

Molecular Weight Determination of 1,3-dibromo-2-methyl-5-nitrobenzene

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Compound of Interest

Compound Name: 1,3-dibromo-2-methyl-5-nitrobenzene

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This document outlines the determination of the molecular weight for the compound **1,3-dibromo-2-methyl-5-nitrobenzene**. The molecular formula for this compound is $C_7H_5Br_2NO_2$. [1][2] The molecular weight is calculated by summing the atomic weights of its constituent atoms.

Component Atomic Weights

The standard atomic weights for the elements present in the compound are detailed below. These values are based on internationally recognized standards.

Element	Symbol	Atomic Weight (amu)
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904[3][4][5]
Nitrogen	N	14.007[6][7]
Oxygen	O	15.999[8][9][10][11]

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Element	Symbol	Number of Atoms	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	5	1.008	5.040
Bromine	Br	2	79.904[3][4][5]	159.808
Nitrogen	N	1	14.007[6][7]	14.007
Oxygen	O	2	15.999[8][9][10][11]	31.998
Total			294.930	

Conclusion

The calculated molecular weight of **1,3-dibromo-2-methyl-5-nitrobenzene** is 294.93 g/mol . [12] This value is consistent with the information available in chemical databases.

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